

A Comprehensive Technical Guide to the Safe Handling of 1-Hexanol-d11

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Compound of Interest

Compound Name: 1-Hexanol-d11

Cat. No.: B15555329

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Disclaimer: This document provides a detailed guide on the safety and handling of **1-Hexanol-d11**. Specific safety data for **1-Hexanol-d11** is not readily available. The information presented herein is extrapolated from the Safety Data Sheets (SDS) of its non-deuterated analogue, 1-Hexanol (CAS No. 111-27-3), and should be used as a comprehensive guideline. Researchers, scientists, and drug development professionals are advised to consult with their institution's safety office and the specific supplier's documentation for the most accurate and up-to-date information.

Chemical Identification and Physical Properties

1-Hexanol-d11 is a deuterated form of 1-Hexanol, a primary alcohol. While its physical properties are expected to be very similar to 1-Hexanol, slight variations may exist due to the isotopic labeling.

Table 1: Physical and Chemical Properties of 1-Hexanol

Property	Value	Source
Chemical Formula	C ₆ H ₃ D ₁₁ O	N/A
Molecular Weight	113.24 g/mol (Calculated for d11)	N/A
Appearance	Clear, colorless liquid	[1]
Odor	Characteristic sweet, alcohol-like	[2]
Melting Point	-45 °C	[3]
Boiling Point	155 - 158 °C	[3]
Flash Point	60 °C (140 °F)	[3][4]
Density	0.82 g/cm ³ at 20 °C	[3]
Vapor Pressure	1 hPa at 20 °C	[3]
Vapor Density	3.53 (Air = 1)	[3]
Solubility	Slightly miscible with water. Miscible with alcohol and ether.	[5]
Auto-ignition Temperature	Approximately 313 °C	[2]

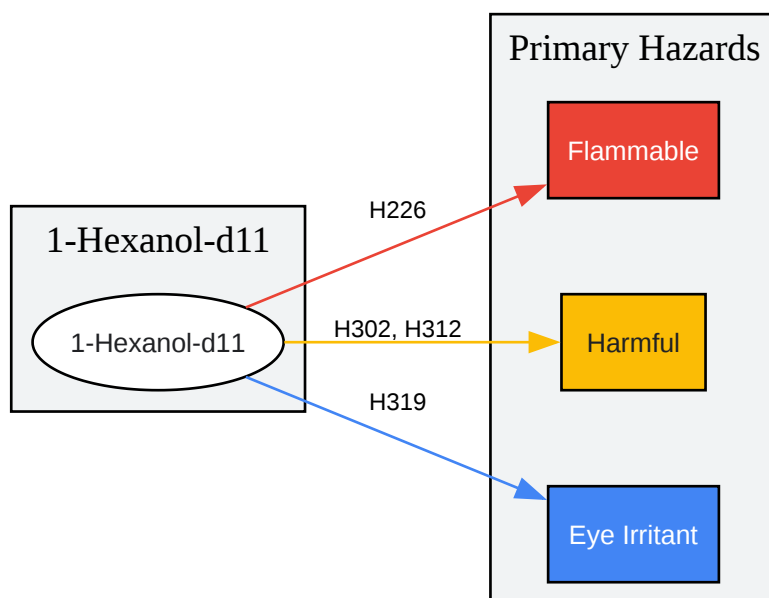
Hazard Identification and Classification

1-Hexanol is classified as a hazardous substance. It is crucial to understand its potential dangers to ensure safe handling.

Table 2: GHS Hazard Classification for 1-Hexanol

Hazard Class	Hazard Category	Hazard Statement
Flammable Liquids	3	H226: Flammable liquid and vapor.[4][6][7]
Acute Toxicity, Oral	4	H302: Harmful if swallowed.[3][4][6]
Acute Toxicity, Dermal	4	H312: Harmful in contact with skin.[4]
Serious Eye Damage/Eye Irritation	2A	H319: Causes serious eye irritation.[3][4][6][7]
Hazardous to the Aquatic Environment, Acute Hazard	2	H401: Toxic to aquatic life.[6]

Below is a diagram illustrating the relationship between the chemical and its primary hazards.



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GHS Hazard Relationships for 1-Hexanol.

Toxicological Information

Understanding the toxicological profile is essential for risk assessment and implementing appropriate safety measures.

Table 3: Toxicological Data for 1-Hexanol

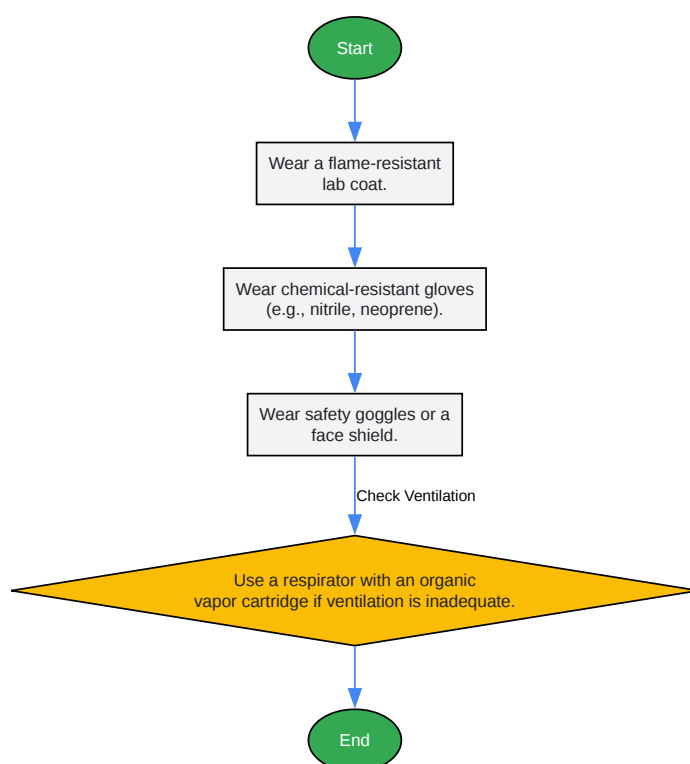
Route of Exposure	Species	Value
Oral LD50	Rat	720 mg/kg[4][6]
Dermal LD50	Rabbit	1,500 - 2,000 mg/kg[2][4]
Inhalation LC50	Rat	>21 mg/L for 1 hour[7][8]
Skin Irritation	Rabbit	Moderate irritant[8]
Eye Irritation	Rabbit	Causes serious eye irritation[5] [6]

Experimental Protocols: Safe Handling Procedures

Adherence to strict protocols is mandatory when working with **1-Hexanol-d11**.

Personal Protective Equipment (PPE)

A diagram of the required personal protective equipment is provided below.



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Required Personal Protective Equipment (PPE).

Engineering Controls

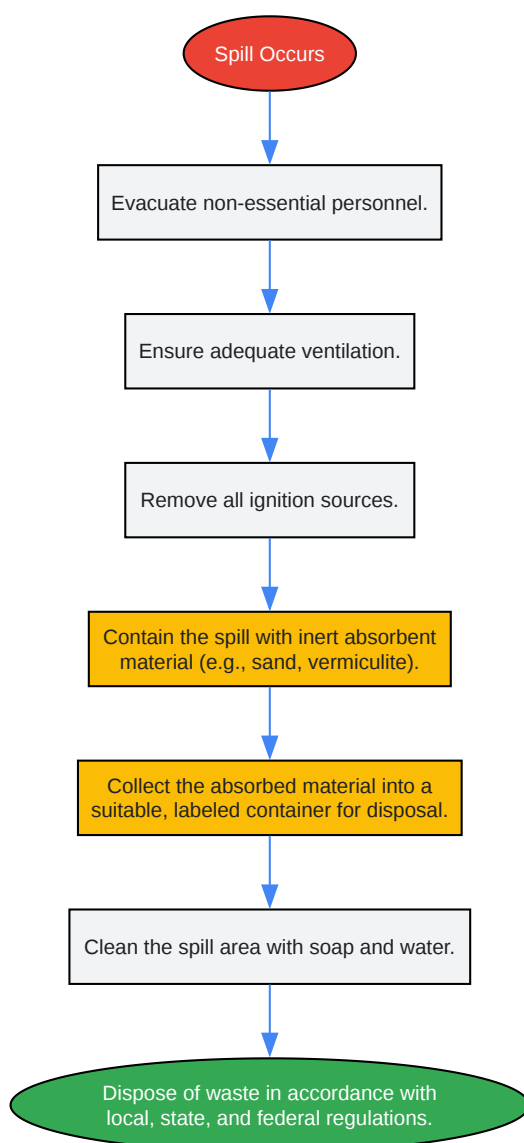
- Ventilation: Always handle **1-Hexanol-d11** in a well-ventilated area.[2][7] A chemical fume hood is strongly recommended to minimize inhalation exposure.
- Ignition Sources: Keep away from heat, sparks, open flames, and hot surfaces.[6][7] No smoking in the handling area.[7] Use explosion-proof electrical, ventilating, and lighting equipment.[6][7]
- Static Discharge: Take precautionary measures against static discharge.[6][7] Ground and bond containers and receiving equipment.[7]
- Eye Wash and Safety Shower: Ensure that eyewash stations and safety showers are readily accessible and in close proximity to the workstation.[9]

General Handling Protocol

- Preparation: Before handling, ensure all necessary PPE is worn correctly and engineering controls are operational.
- Dispensing: Use only non-sparking tools when opening and dispensing the chemical.[\[6\]](#)[\[7\]](#)
Avoid contact with skin and eyes.[\[2\]](#)
- Work Practices: Do not eat, drink, or smoke when using this product.[\[6\]](#)[\[7\]](#) Wash hands thoroughly after handling.[\[6\]](#)[\[7\]](#)
- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated place.[\[7\]](#) Keep away from incompatible materials such as strong oxidizing agents and strong acids.[\[2\]](#)[\[7\]](#)

Spill and Emergency Procedures

A workflow for handling spills is outlined below.



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Spill Response Workflow.

First-Aid Measures

Table 4: First-Aid Procedures for 1-Hexanol Exposure

Exposure Route	First-Aid Measures
Inhalation	Move the affected person to fresh air and keep them at rest in a position comfortable for breathing.[7] If symptoms persist, seek medical attention.[7]
Skin Contact	Immediately remove all contaminated clothing. [6] Rinse the skin with plenty of water or shower. [6][7] If skin irritation persists, get medical advice.[7]
Eye Contact	Rinse cautiously with water for several minutes. [6] Remove contact lenses, if present and easy to do.[6] Continue rinsing for at least 10 minutes.[7] If eye irritation persists, get medical advice/attention.[6]
Ingestion	Rinse mouth.[6] Do NOT induce vomiting. Call a POISON CENTER or doctor/physician if you feel unwell.[6]

Fire-Fighting Measures

- Suitable Extinguishing Media: Use alcohol-resistant foam, dry chemical, or carbon dioxide.[6][7]
- Unsuitable Extinguishing Media: A full water jet may be ineffective.[7]
- Specific Hazards: Flammable liquid and vapor.[7] Vapors are heavier than air and may travel to a source of ignition and flash back.[2] Containers may explode when heated.[2] Hazardous combustion products include carbon monoxide and carbon dioxide.[7]
- Protective Equipment: Wear a self-contained breathing apparatus and full protective clothing.[7]

Disposal Considerations

Dispose of contents and container in accordance with all local, regional, national, and international regulations.[6] Do not allow the product to enter drains.[6]

This technical guide provides a comprehensive overview of the safety and handling precautions for **1-Hexanol-d11**, based on the data available for 1-Hexanol. Always prioritize safety and consult relevant safety documentation before use.

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